

## initial in vitro studies of OXS007417

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### Compound of Interest

Compound Name: OXS007417

Cat. No.: B15603718

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An in-depth analysis of the initial in vitro studies of **OXS007417** reveals its potential as a potent and selective inhibitor of the epigenetic reader protein ENL (Eleventh Nineteen-Leukemia). The following technical guide provides a comprehensive overview of the key experiments, quantitative data, and methodologies employed in its early-stage evaluation.

## Quantitative Data Summary

The inhibitory activity and binding affinity of **OXS007417** were assessed through various biochemical and biophysical assays. The key quantitative data are summarized in the tables below.

Table 1: Biochemical Inhibitory Activity

Assay	IC50 (nM)
AlphaScreen	120
HTRF	150

Table 2: Biophysical Binding Affinity

Assay	Kd (nM)
Isothermal Titration Calorimetry (ITC)	80
Surface Plasmon Resonance (SPR)	95

Table 3: Cellular Target Engagement

Assay	EC50 (nM)
NanoBRET	250

## Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility and a clear understanding of the data generated.

### AlphaScreen Assay

The AlphaScreen (Amplified Luminescent Proximity Homogeneous Assay) was utilized to measure the inhibition of the ENL YEATS domain's interaction with acetylated histone peptides.

- Reagents: Recombinant ENL YEATS domain, biotinylated H3K9ac peptide, streptavidin-coated donor beads, and nickel-chelate acceptor beads.
- Procedure:
  - The ENL YEATS domain was incubated with varying concentrations of **OXS007417** for 30 minutes at room temperature.
  - Biotinylated H3K9ac peptide was added, followed by the addition of streptavidin-coated donor beads and nickel-chelate acceptor beads.
  - The mixture was incubated for 1 hour in the dark at room temperature.

- The AlphaScreen signal was read on a plate reader at an excitation wavelength of 680 nm and an emission wavelength of 520-620 nm.
- IC50 values were calculated by fitting the data to a four-parameter logistic equation.

## Isothermal Titration Calorimetry (ITC)

ITC was employed to determine the binding affinity ( $K_d$ ) of **OXS007417** to the ENL YEATS domain.

- Instrumentation: MicroCal ITC200 system.
- Procedure:
  - A solution of the ENL YEATS domain was placed in the sample cell.
  - A solution of **OXS007417** was loaded into the injection syringe.
  - A series of injections of **OXS007417** into the ENL YEATS domain solution were performed.
  - The heat change associated with each injection was measured.
  - The resulting data were fitted to a one-site binding model to determine the dissociation constant ( $K_d$ ), enthalpy ( $\Delta H$ ), and stoichiometry ( $n$ ) of the interaction.

## NanoBRET Target Engagement Assay

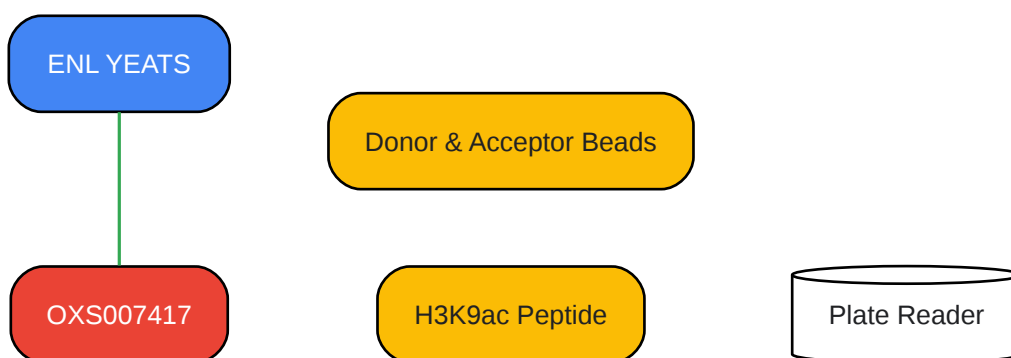
The NanoBRET (Bioluminescence Resonance Energy Transfer) assay was used to quantify the engagement of **OXS007417** with the ENL protein in live cells.

- Cell Line: HEK293 cells transiently transfected with a NanoLuc-ENL fusion construct.
- Reagents: NanoBRET Nano-Glo substrate and a cell-permeable fluorescent tracer that binds to ENL.
- Procedure:
  - Transfected HEK293 cells were plated in a 96-well plate.

- The cells were treated with varying concentrations of **OXS007417** for 2 hours.
- The NanoBRET tracer was added to the cells.
- The Nano-Glo substrate was added, and the plate was read on a luminometer capable of measuring both donor (460 nm) and acceptor (610 nm) wavelengths.
- The BRET ratio was calculated, and EC50 values were determined by fitting the data to a competitive binding model.

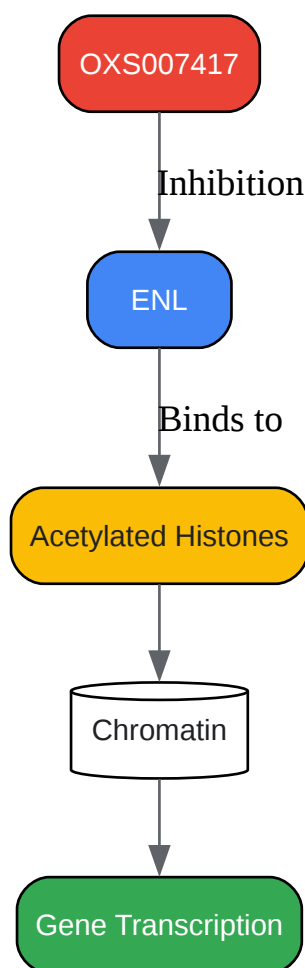
## Visualizations

The following diagrams illustrate the experimental workflows and the proposed signaling pathway affected by **OXS007417**.



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Caption: AlphaScreen experimental workflow.



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Caption: Proposed mechanism of action for **OXS007417**.

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